

Physical and chemical properties of 5-(Chloromethyl)-2-ethoxypyridine

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Compound of Interest

Compound Name: 5-(Chloromethyl)-2-ethoxypyridine

Cat. No.: B024689

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An In-depth Technical Guide to 5-(Chloromethyl)-2-ethoxypyridine

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and applications of **5-(Chloromethyl)-2-ethoxypyridine**. The information is intended for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis.

Physical and Chemical Properties

5-(Chloromethyl)-2-ethoxypyridine is a pyridine derivative characterized by a reactive chloromethyl group at the 5-position and an electron-donating ethoxy group at the 2-position.^[1] These features make it a valuable intermediate in organic synthesis.^[1]

Table 1: Physical and Chemical Properties of **5-(Chloromethyl)-2-ethoxypyridine**

Property	Value	Source(s)
IUPAC Name	5-(Chloromethyl)-2-ethoxypyridine	[1]
CAS Number	101990-71-0	[1] [2]
Molecular Formula	C ₈ H ₁₀ ClNO	[1] [2]
Molecular Weight	171.62 g/mol	[1] [2]
SMILES	CCOc1ccc(CCl)cn1	[2]
InChI Key	AVPYKWBMFYRNSF-UHFFFAOYSA-N	[1]

Chemical Synthesis

Several synthetic routes have been developed for the preparation of **5-(Chloromethyl)-2-ethoxypyridine**, each with distinct advantages and disadvantages.

Protocol 2.1: Chloromethylation of 2-Ethoxypyridine

This direct approach involves the electrophilic substitution of 2-ethoxypyridine to introduce a chloromethyl group.[\[1\]](#)

- Reagents: 2-ethoxypyridine, formaldehyde, hydrochloric acid.[\[1\]](#)
- Procedure: 2-ethoxypyridine is reacted with formaldehyde and hydrochloric acid under acidic conditions.[\[1\]](#) The reaction introduces the chloromethyl group, primarily at the 5-position of the pyridine ring.[\[1\]](#) Careful control of reaction conditions is necessary to optimize yield and minimize side products.

Protocol 2.2: Selective Chlorination of 2-Ethoxy-5-methylpyridine

This method involves the direct chlorination of the methyl group of 2-ethoxy-5-methylpyridine.[\[1\]](#)

- Reagents: 2-ethoxy-5-methylpyridine, chlorine gas.[\[1\]](#)

- Solvent: N,N-dimethylformamide (DMF) is a suitable solvent for this reaction.[1]
- Procedure: Chlorine gas is bubbled through a solution of 2-ethoxy-5-methylpyridine in DMF. [1] The reaction conditions must be carefully controlled to prevent over-chlorination and ensure selectivity for the methyl group.[1]

Protocol 2.3: Nucleophilic Aromatic Substitution

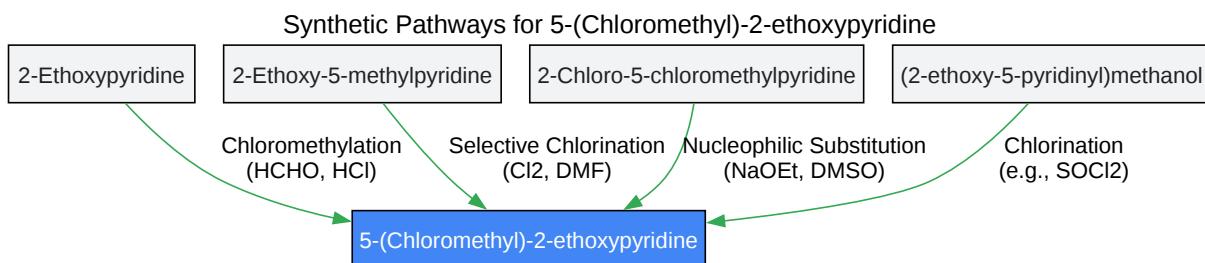
This route utilizes 2-chloro-5-chloromethylpyridine as a precursor and introduces the ethoxy group via nucleophilic substitution.[1]

- Reagents: 2-chloro-5-chloromethylpyridine, sodium ethoxide (NaOEt).[1]
- Solvent: Dimethyl sulfoxide (DMSO).[1]
- Procedure: 2-chloro-5-chloromethylpyridine is reacted with sodium ethoxide in DMSO.[1] The reaction typically requires elevated temperatures, around 100°C, for the ethoxy group to effectively displace the chlorine atom at the 2-position of the pyridine ring.[1]

Protocol 2.4: Transformation from (2-ethoxy-5-pyridinyl)methanol

This alternative synthesis starts with the corresponding hydroxymethyl derivative.[1]

- Reagents: (2-ethoxy-5-pyridinyl)methanol, a suitable chlorinating agent (e.g., thionyl chloride, phosphorus oxychloride).
- Procedure: The hydroxyl group of (2-ethoxy-5-pyridinyl)methanol is converted to a chloro group using a standard chlorinating agent.[1] This transformation provides a versatile method for preparing the target compound from a readily available precursor.[1]



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Caption: Synthetic routes to **5-(Chloromethyl)-2-ethoxypyridine**.

Chemical Reactivity

The primary site of reactivity in **5-(Chloromethyl)-2-ethoxypyridine** is the chloromethyl group, which is susceptible to nucleophilic substitution reactions.^[1] This reactivity allows for the introduction of a wide range of functional groups onto the pyridine core, making it a versatile building block in organic synthesis.^[1]

3.1. Nucleophilic Substitution Reactions

The chlorine atom of the chloromethyl group can be readily displaced by various nucleophiles.^[1]

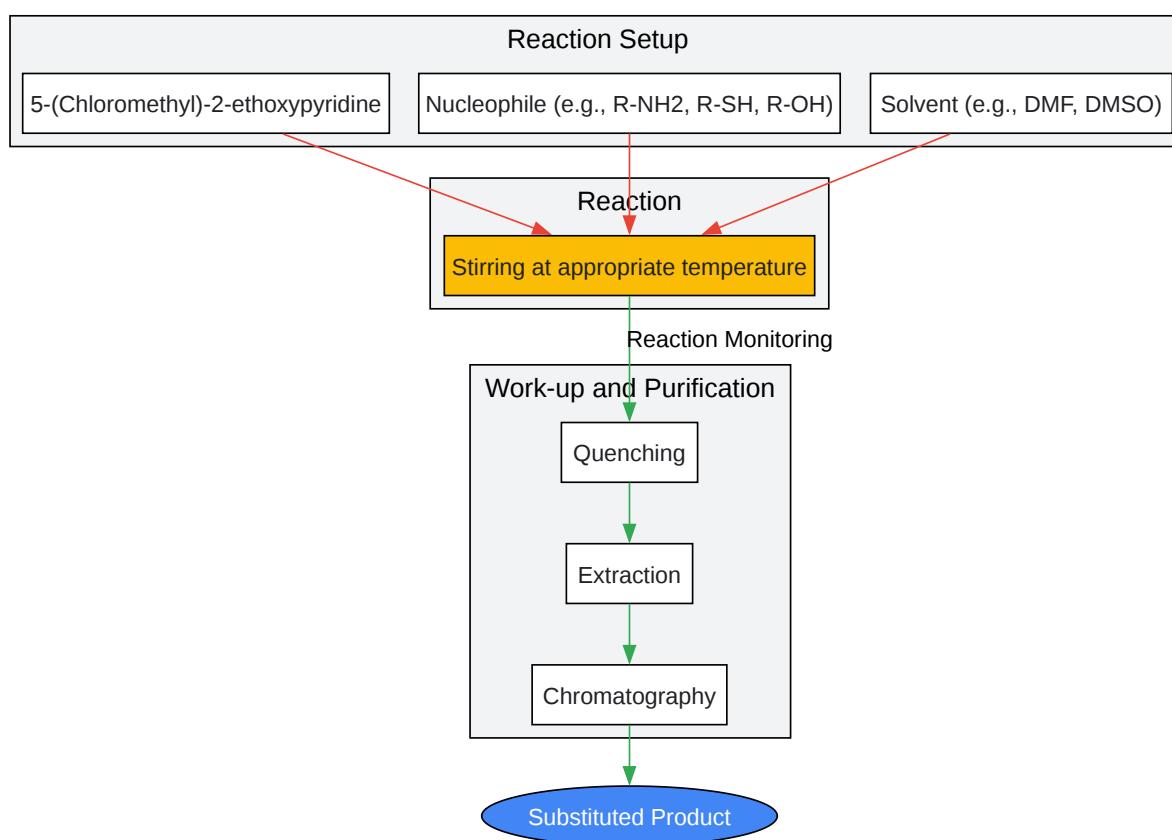
- Amines: Reaction with amines yields the corresponding aminomethylpyridines.^[1]
- Thiols: Thiols react to form thioether linkages.^[1]
- Alcohols/Alkoxides: Alcohols or alkoxides can displace the chloride to form ether linkages.^[1]

3.2. Other Transformations

The chloromethyl group can also undergo other chemical modifications:

- Oxidation: The chloromethyl group can be oxidized to the corresponding aldehyde or carboxylic acid derivatives.[1]
- Reduction: The chloromethyl group can be reduced to a methyl group.[1]

General Workflow for Nucleophilic Substitution

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Caption: Workflow for a nucleophilic substitution reaction.

Applications

5-(Chloromethyl)-2-ethoxypyridine is primarily used as a key intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^[1] Its bifunctional nature, with both a reactive site and a modifiable pyridine core, allows for the construction of diverse molecular architectures. The related compound, 2-chloro-5-chloromethylpyridine, is a vital intermediate in the production of neonicotinoid insecticides.^[1]

Safety Information

While a specific safety data sheet for **5-(Chloromethyl)-2-ethoxypyridine** is not readily available in the provided search results, data for structurally similar compounds, such as 2-chloro-5-(chloromethyl)pyridine, indicate potential hazards.

- **Hazards:** Similar compounds are harmful if swallowed, may cause skin irritation, and can lead to serious eye irritation or damage.^{[3][4]} They may also cause respiratory irritation.^[3]
- **Precautions:** Standard laboratory safety protocols should be followed. This includes working in a well-ventilated area or under a chemical fume hood, and wearing appropriate personal protective equipment (PPE).^{[5][6]}
- **Personal Protective Equipment:** Recommended PPE includes safety glasses or goggles, chemical-resistant gloves, and a lab coat.^{[5][6][7]} In case of dust formation or inadequate ventilation, respiratory protection may be necessary.^{[4][6]}
- **First Aid:** In case of contact, immediately flush the affected area with plenty of water.^{[3][5]} If inhaled, move to fresh air.^[5] Seek medical attention if symptoms persist.^{[3][7]}

Disclaimer: This information is for educational purposes only. Always consult the specific Safety Data Sheet (SDS) for the compound before handling and use.

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